

4-Amino-1,2,5-oxadiazole-3-carbohydrazide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Amino-1,2,5-oxadiazole-3-carbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-1,2,5-oxadiazole-3-carbohydrazide is a heterocyclic compound featuring a furazan (1,2,5-oxadiazole) ring, substituted with both an amino and a carbohydrazide functional group. This unique combination of moieties makes it a valuable building block in medicinal chemistry and materials science. The 1,2,5-oxadiazole core is a known pharmacophore present in various biologically active molecules, often imparting properties such as nitric oxide donation, while the carbohydrazide group serves as a versatile handle for the synthesis of more complex derivatives, including hydrazones and other heterocyclic systems. This guide provides a detailed overview of the known chemical properties, synthesis, and potential applications of this compound, with a focus on experimental data and methodologies.

Chemical Properties and Data

While specific experimental data for **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** is not extensively reported in publicly available literature, its fundamental properties can be summarized. Further experimental validation is required for a complete characterization.

Property	Value	Source
CAS Number	246048-72-6	[Cenmed]
Molecular Formula	C ₃ H ₅ N ₅ O ₂	[Santa Cruz Biotechnology]
Molecular Weight	143.11 g/mol	[Santa Cruz Biotechnology]
Appearance	Expected to be a solid	Inferred
Solubility	Expected to be soluble in polar organic solvents like DMSO and DMF	Inferred

Synthesis

The primary route for the synthesis of **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** involves the hydrazinolysis of its corresponding ester precursor, Ethyl 4-Amino-1,2,5-oxadiazole-3-carboxylate. This precursor is derived from 4-Amino-1,2,5-oxadiazole-3-carbonitrile.

Experimental Protocol: Synthesis of 4-Amino-1,2,5-oxadiazole-3-carbohydrazide

This protocol is a generalized procedure based on standard organic chemistry transformations for the conversion of an ester to a carbohydrazide.[\[1\]](#)[\[2\]](#) Optimization may be required for specific laboratory conditions.

Materials:

- Ethyl 4-Amino-1,2,5-oxadiazole-3-carboxylate
- Hydrazine hydrate (N₂H₄·H₂O)
- Ethanol (absolute)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Rotary evaporator

- Magnetic stirrer and hotplate
- Standard laboratory glassware

Procedure:

- Dissolve Ethyl 4-Amino-1,2,5-oxadiazole-3-carboxylate in absolute ethanol in a round-bottom flask equipped with a magnetic stir bar.
- Add an excess of hydrazine hydrate to the solution (typically 3-5 equivalents).
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Once the starting material is consumed, allow the reaction mixture to cool to room temperature.
- Reduce the volume of the solvent using a rotary evaporator.
- The product, **4-Amino-1,2,5-oxadiazole-3-carbohydrazide**, is expected to precipitate from the solution.
- Collect the solid product by filtration and wash it with a small amount of cold ethanol.
- Dry the product under vacuum to obtain the final compound.

Characterization:

The synthesized compound should be characterized using standard analytical techniques:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the molecular structure.
- FT-IR Spectroscopy: To identify the characteristic functional groups (N-H, C=O, C-N).
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern.
- Melting Point Analysis: To assess the purity of the compound.

Note: Specific spectral data for **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** is not currently available in the cited literature.

Reactivity and Potential Applications

The chemical reactivity of **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** is dictated by its amino and carbohydrazide functional groups.

- Amino Group: The amino group can undergo acylation, alkylation, and diazotization reactions, allowing for the introduction of various substituents.
- Carbohydrazide Group: The carbohydrazide moiety is a versatile functional group that can react with aldehydes and ketones to form hydrazones. It can also be used as a precursor for the synthesis of other five-membered heterocycles, such as 1,3,4-oxadiazoles and 1,2,4-triazoles.

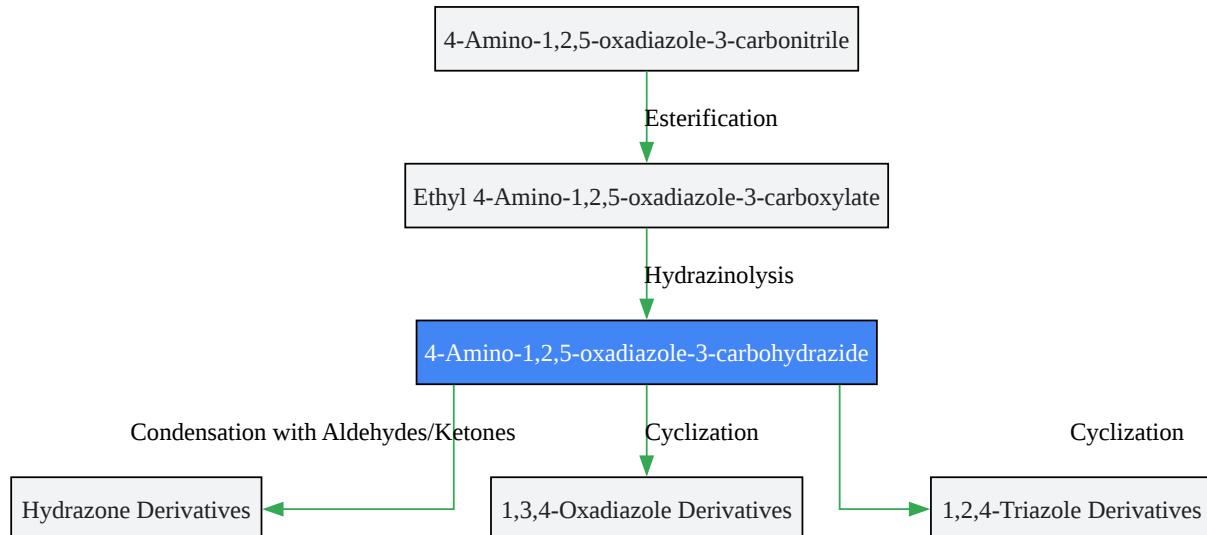
The 1,2,5-oxadiazole ring system is a known pharmacophore in various drug candidates and has been associated with a range of biological activities, including:

- Anticancer Activity: Derivatives of 1,2,5-oxadiazole have been investigated as potential anticancer agents.
- Antimicrobial and Antifungal Activity: The oxadiazole nucleus is present in compounds with demonstrated antibacterial and antifungal properties.^[3]
- Enzyme Inhibition: Certain 1,2,5-oxadiazole derivatives have been identified as inhibitors of enzymes such as indoleamine-2,3-dioxygenase 1 (IDO1), which is a target in cancer immunotherapy.^[4]

The title compound serves as a key intermediate for the synthesis of a library of derivatives that can be screened for various biological activities.

Logical Relationships and Workflows

The synthesis and derivatization of **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** can be visualized as a logical workflow.

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Caption: Synthetic pathway of **4-Amino-1,2,5-oxadiazole-3-carbohydrazide** and its derivatives.

Conclusion

4-Amino-1,2,5-oxadiazole-3-carbohydrazide is a promising heterocyclic building block with significant potential in drug discovery and materials science. While detailed experimental data for the compound itself is limited, its synthesis from readily available precursors is feasible through established chemical transformations. The presence of versatile amino and carbohydrazide functional groups, coupled with the biologically relevant 1,2,5-oxadiazole core, makes it an attractive target for further research and development of novel chemical entities with diverse applications. Further investigation into its synthesis, characterization, and biological evaluation is warranted to fully explore its potential.

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